

In-Depth Technical Guide to the Health and Safety of 4-Bromothiobenzamide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Bromothiobenzamide**

Cat. No.: **B1270958**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **4-Bromothiobenzamide** (CAS No. 26197-93-3), tailored for a technical audience engaged in research and development. The following sections detail the compound's hazard profile, protective measures, and emergency procedures to ensure safe handling and use in a laboratory setting.

Hazard Identification and Classification

4-Bromothiobenzamide is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin contact. Based on available safety data sheets, the compound is identified with the following hazards:

- Acute Oral Toxicity: Harmful if swallowed (Acute Toxicity 4).[1][2]
- Skin Sensitization: May cause an allergic skin reaction (Skin Sensitization 1).[1][2]

Signal Word: Warning[1][2]

Hazard Statements:

- H302: Harmful if swallowed.[2]
- H317: May cause an allergic skin reaction.[1][2]

Precautionary Statements:

- P280: Wear protective gloves/protective clothing.[1][2]
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.[1][2]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1][2]

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data available for **4-Bromothiobenzamide**.

Property	Value	Source
Molecular Formula	C ₇ H ₆ BrNS	[1][2]
Molecular Weight	216.10 g/mol	[1][2]
Appearance	Solid	[1]
Melting Point	139-143 °C	[2]
Flash Point	Not applicable	[2]

Toxicological Endpoint	Classification	Description	Source
Acute Oral Toxicity	Category 4 (H302)	Harmful if swallowed.	[1] [2]
Skin Sensitization	Category 1 (H317)	May cause an allergic skin reaction.	[1] [2]
Skin Corrosion/Irritation	No data available	[1]	
Serious Eye Damage/Irritation	No data available	[1]	
Germ Cell Mutagenicity	No data available	[1]	
Carcinogenicity	No data available	[1]	
Reproductive Toxicity	No data available	[1]	
STOT-Single Exposure	No data available	[1]	
STOT-Repeated Exposure	No data available	[1]	

Experimental Protocols for Hazard Assessment

While specific experimental data for **4-Bromothiobenzamide** is not publicly available, its toxicological classification would be determined using standardized methodologies, such as the OECD Guidelines for the Testing of Chemicals.

Acute Oral Toxicity (OECD Guideline 423: Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.[\[3\]](#)[\[4\]](#)

Methodology:

- Animal Model: Typically, rats are used. Animals are fasted prior to dosing.[\[5\]](#)

- Dose Administration: The substance is administered orally by gavage in a stepwise procedure using a small number of animals at each step.[5]
- Dose Levels: The test uses defined dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight). [6] The starting dose is selected based on available information.
- Observation: Animals are observed for mortality and clinical signs of toxicity for at least 14 days.[6][7]
- Endpoint: The method allows for the classification of the substance into a GHS toxicity category based on the observed mortality at different dose levels.[3]

Skin Sensitization (OECD Guideline 429: Local Lymph Node Assay - LLNA)

The LLNA is an in vivo method for identifying potential skin sensitizing substances by measuring lymphocyte proliferation in the draining lymph nodes.[1]

Methodology:

- Animal Model: Mice are used for this assay.[1]
- Test Substance Preparation: The test substance is prepared in a suitable vehicle at a series of concentrations.
- Application: A specified volume of the test substance is applied to the dorsal surface of the ears of the mice for three consecutive days.
- Proliferation Measurement: On day 5, a solution of ^3H -methyl thymidine is injected intravenously. The animals are euthanized a few hours later, and the draining auricular lymph nodes are excised.
- Endpoint: The proliferation of lymphocytes is measured by the incorporation of ^3H -methyl thymidine. A substance is classified as a skin sensitizer if a stimulation index (ratio of proliferation in treated versus control animals) of 3 or greater is reached.[1]

Safe Handling and Storage

Engineering Controls:

- Handle **4-Bromothiobenzamide** in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation exposure.[1]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[1]
- Hand Protection: Wear protective gloves (e.g., nitrile rubber).[1]
- Skin and Body Protection: Wear a lab coat and long-sleeved clothing.[1]
- Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[1]

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[1]
- Avoid ingestion and inhalation.[1]
- Avoid dust formation.[1]
- Wash hands thoroughly after handling.

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[1]

Emergency Procedures

First-Aid Measures

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1]
- In Case of Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation or rash occurs, get medical advice/attention.[1]

- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1]
- If Swallowed: Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[1]

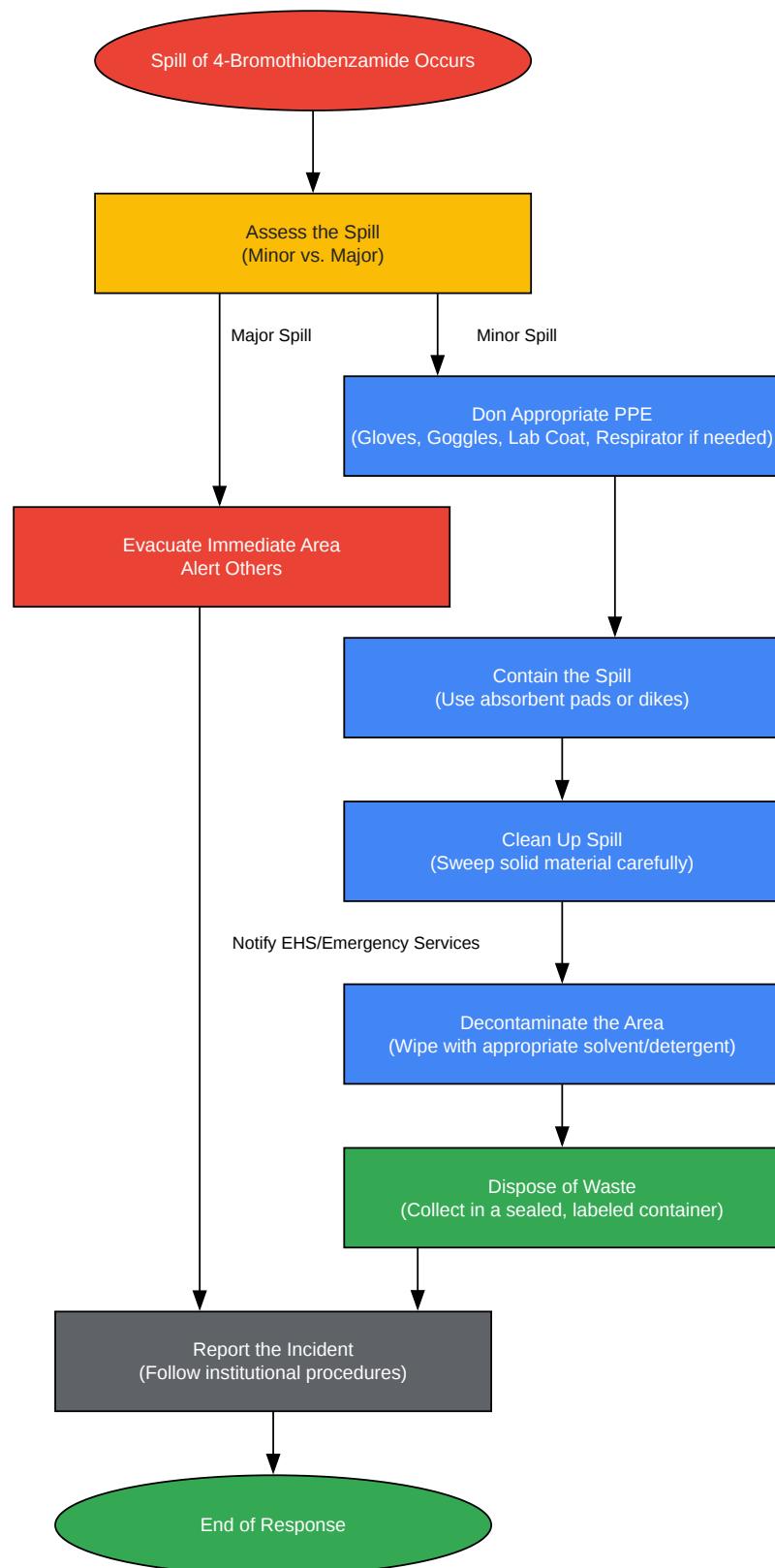
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[1]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, nitrogen oxides, sulfur oxides, and hydrogen bromide.[1]
- Protective Equipment for Firefighters: As in any fire, wear a self-contained breathing apparatus (pressure-demand, MSHA/NIOSH approved or equivalent) and full protective gear.[1]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[1]
- Environmental Precautions: Should not be released into the environment.[1]
- Methods for Cleaning Up: Sweep up and shovel into a suitable container for disposal. Keep in suitable, closed containers for disposal.[1][8]

The following diagram outlines a logical workflow for handling a spill of **4-Bromothiobenzamide**.



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Caption: Workflow for a **4-Bromothiobenzamide** spill response.

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Health and Safety of 4-Bromothiobenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1270958#health-and-safety-information-for-4-bromothiobenzamide\]](https://www.benchchem.com/product/b1270958#health-and-safety-information-for-4-bromothiobenzamide)

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